

FXYD3 ELISA Kit: Application Notes and Protocols for Protein Quantification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PXYD3

Cat. No.: B15143326

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For Researchers, Scientists, and Drug Development Professionals

Introduction

FXYD3, also known as Mat-8 (Mammary tumor 8 kDa protein), is a member of the FXYD family of small single-pass membrane proteins that act as regulators of the Na⁺/K⁺-ATPase pump. This protein plays a crucial role in maintaining cellular ion homeostasis. Dysregulation of FXYD3 expression has been implicated in the pathophysiology of several cancers, including breast, pancreatic, colon, and urothelial carcinomas. Its involvement in cancer progression, cell proliferation, and drug resistance makes it a significant biomarker and a potential therapeutic target. This FXYD3 ELISA kit provides a robust and sensitive method for the quantitative measurement of FXYD3 protein in a variety of biological samples, aiding in the exploration of its roles in health and disease.

Assay Principle

This FXYD3 ELISA (Enzyme-Linked Immunosorbent Assay) kit is a sandwich immunoassay. The microplate wells are pre-coated with a monoclonal antibody specific for FXYD3. When samples or standards containing FXYD3 are added to the wells, the FXYD3 protein is captured by the immobilized antibody. After washing away unbound substances, a biotinylated detection antibody that recognizes a different epitope of FXYD3 is added. Subsequently, a streptavidin-horseradish peroxidase (HRP) conjugate is introduced, which binds to the biotinylated detection antibody. Following another wash step, a TMB (3,3',5,5'-tetramethylbenzidine)

substrate solution is added. The HRP enzyme catalyzes the conversion of the substrate into a colored product. The intensity of the color, which is proportional to the amount of FXYD3 captured, is measured spectrophotometrically at 450 nm after the addition of a stop solution.

Application Notes

The quantification of FXYD3 protein levels can provide valuable insights in various research and drug development areas:

- **Cancer Research:** Studies have shown that FXYD3 is frequently overexpressed in several cancers, including pancreatic ductal adenocarcinoma and breast cancer. In some cancers, its expression correlates with tumor progression and poor prognosis. This ELISA kit can be used to quantify FXYD3 levels in tumor lysates and other biological fluids to investigate its role as a cancer biomarker.
- **Drug Development:** FXYD3 has been implicated in resistance to certain chemotherapeutic agents. For instance, the SOX9/FXYD3/Src axis is critical for promoting cancer stem cell function and tamoxifen resistance in ER+ breast cancer. This assay can be utilized to screen for compounds that modulate FXYD3 expression or to assess the FXYD3 status of patient samples in clinical trials for targeted therapies.
- **Cell Signaling Studies:** FXYD3 is a key regulator of the Na⁺/K⁺-ATPase pump and is involved in various signaling pathways. In colon cancer, FXYD3 expression is correlated with the Wnt signaling pathway. In intrahepatic cholangiocarcinoma, FXYD3 has been shown to interact with IRF7 to regulate the JAK2/STAT5 signaling pathway. This kit can be a valuable tool for researchers studying these signaling cascades.
- **Biomarker Discovery and Validation:** The ability to accurately quantify FXYD3 in easily accessible samples like serum and plasma makes this kit suitable for studies aimed at validating FXYD3 as a clinical biomarker for diagnosis, prognosis, or monitoring treatment response.

Data Presentation

Kit Performance Characteristics

Parameter	Specification
Assay Type	Sandwich ELISA
Sample Types	Serum, Plasma, Cell Culture Supernatants, Cell and Tissue Lysates
Detection Range	15.625 - 1000 pg/mL
Sensitivity	9.375 pg/mL
Specificity	Human FXYD3. No significant cross-reactivity with other related proteins.
Assay Time	Approximately 4 hours

Note: These values are representative and may vary slightly between different kit lots. Please refer to the certificate of analysis provided with your specific kit.

Expected FXYD3 Levels in Biological Samples

Sample Type	Expected Concentration Range	Reference
Normal Human Plasma	Low / Undetectable	
Serum from Healthy Donors	Low / Undetectable	
Pancreatic Cancer Tissue Lysate	Significantly higher than normal pancreatic tissue	
Breast Cancer Tissue Lysate	Higher than normal breast tissue	
Colon Cancer Tissue Lysate	Variable, can be lower than normal colon tissue	

Note: The actual concentration of FXYD3 can vary significantly depending on the individual, disease state, and sample handling. It is recommended to perform a pilot study to determine the optimal sample dilution.

Experimental Protocols

Reagent Preparation

- Bring all reagents to room temperature before use.
- Wash Buffer (1x): If provided as a concentrate, dilute with deionized or distilled water to the final working volume as indicated on the vial.
- Standard: Reconstitute the lyophilized FXYD3 standard with the provided standard diluent to create a stock solution. Allow
- To cite this document: BenchChem. [FXYD3 ELISA Kit: Application Notes and Protocols for Protein Quantification]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15143326#fxyd3-elisa-kit-for-protein-quantification\]](https://www.benchchem.com/product/b15143326#fxyd3-elisa-kit-for-protein-quantification)

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